

Personal protective equipment for handling Lomefloxacin

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Compound of Interest

Compound Name: Lomefloxacin

Cat. No.: B15566496

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Essential Safety and Handling Guide for Lomefloxacin

For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients is paramount. This guide provides essential, immediate safety and logistical information for handling **Lomefloxacin**, including personal protective equipment (PPE), procedural guidance for handling and disposal, and emergency first aid measures.

Quantitative Safety Data

The following table summarizes the key quantitative safety data for **Lomefloxacin**. Adherence to these exposure limits is critical to minimize health risks in a laboratory setting.

Metric	Value	Reference
Oral LD50 (ATE)	500 mg/kg	[1]
Pfizer Occupational Exposure Limit (OEL) TWA-8 Hr	0.035 mg/m ³	[2]

Note: The exposure limits for solid components are most relevant when dust may be generated[2].

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling **Lomefloxacin** to prevent exposure through inhalation, skin contact, or eye contact. The following PPE is recommended:

- **Respiratory Protection:** A NIOSH-approved respirator is necessary, especially in conditions where dust may be generated.[3] Engineering controls, such as local exhaust ventilation, should be the primary means of controlling airborne levels.[2][3]
- **Eye and Face Protection:** Safety goggles with side-shields are required to protect against splashes and dust.[4][5]
- **Hand Protection:** Wear protective gloves.[3][4][5] If working with large quantities, it is advisable to wear appropriate gloves.[2]
- **Skin and Body Protection:** A lab coat or impervious clothing should be worn to prevent skin contact.[3][4][5] When working with large quantities, protective clothing is recommended.[2]

Procedural, Step-by-Step Guidance

Handling Lomefloxacin in a Laboratory Setting

- **Engineering Controls:** Whenever possible, use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.[3] Ensure adequate ventilation and have an accessible safety shower and eye wash station.[4][5]
- **Avoid Dust Formation:** Avoid raising and breathing dust.[3] If tablets are crushed or broken, avoid inhaling the dust.[2]
- **Personal Hygiene:** Wash hands thoroughly after handling the compound.[3][4] Do not eat, drink, or smoke in the handling area.[1][4]
- **Storage:** Keep the container tightly closed and store according to the product insert information.[3]

Disposal Plan

Proper disposal of **Lomefloxacin** and its containers is essential to prevent environmental contamination and accidental exposure.

- **Waste Collection:** Spilled material should be contained and collected.[3]
- **Waste Container:** Transfer the collected waste into a designated chemical waste container. [3]
- **Regulatory Compliance:** Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[1][4] Do not dispose of with household garbage or allow the product to reach the sewage system.[1]

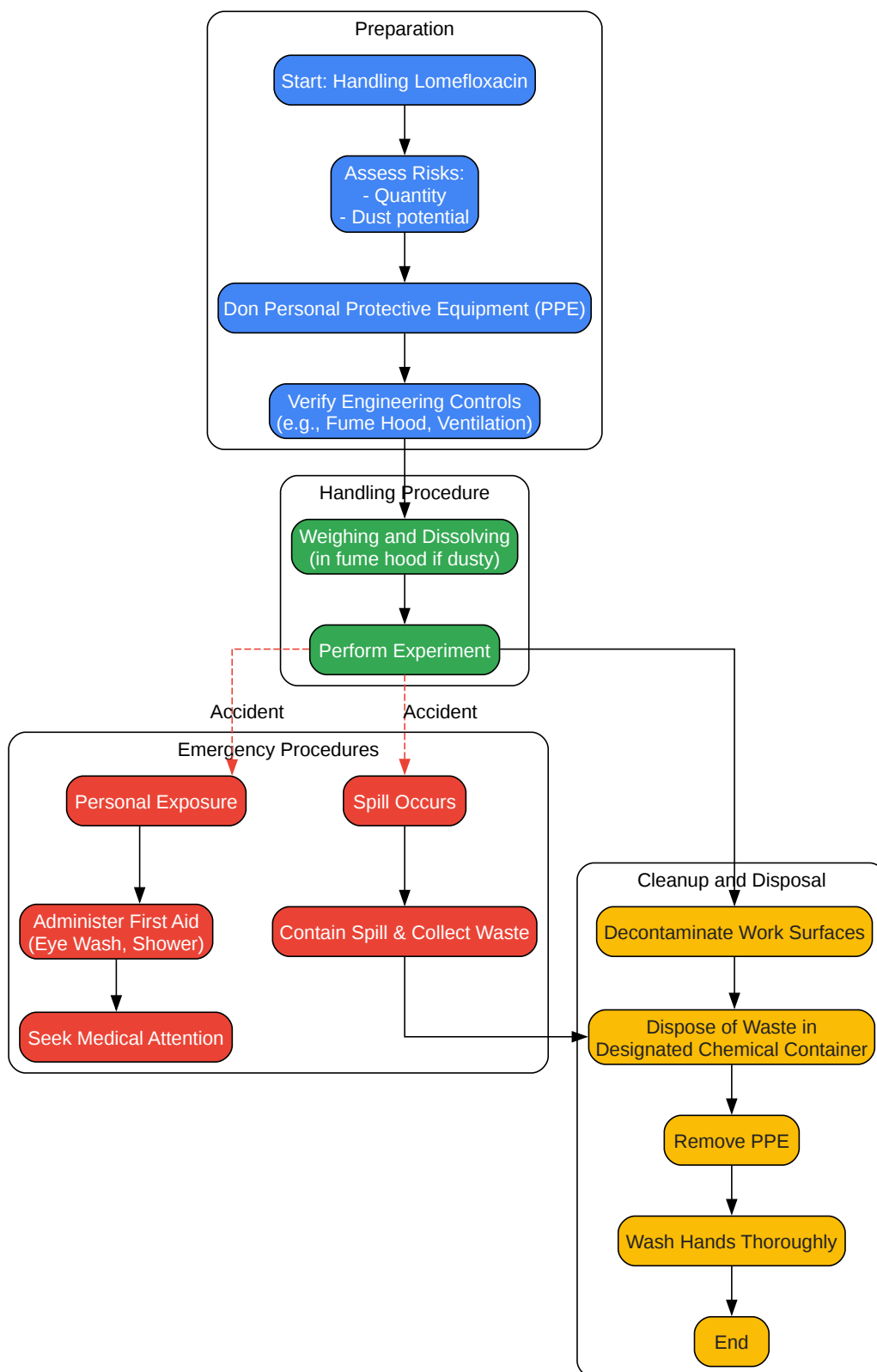
Emergency First Aid Measures

In the event of accidental exposure to **Lomefloxacin**, immediate and appropriate first aid is critical.

- **Eye Contact:** Immediately hold eyelids apart and flush eyes with plenty of water for at least 15 minutes. Seek medical attention from trained personnel.[3]
- **Skin Contact:** Immediately wash the affected skin with soap and plenty of water for at least 15 minutes. Remove any contaminated clothing and wash it before reuse. If symptoms occur, get medical attention.[3]
- **Inhalation:** Move the person to fresh air. If the person is not breathing, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.[3]
- **Ingestion:** Wash out the mouth with water, provided the person is conscious. Do not induce vomiting unless directed by medical personnel. Seek medical attention.[3]

Safety and Handling Workflow

The following diagram illustrates the key decision points and procedural steps for safely handling **Lomefloxacin** in a laboratory environment.



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